B-428: A Technical Examination of Metallized Polyester Labeling Material

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*B-428*
CAS No.:	*154628-42-9*
Cat. No.:	*B1201740*

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It is important to clarify that "**B-428**" does not refer to a chemical compound and therefore does not have an IUPAC name or a CAS number. Instead, **B-428** is the designation for a specific type of thermal transfer printable metallized polyester label manufactured by Brady.[1][2][3][4][5][6][7][8][9] This material is engineered for applications requiring high-quality, durable labels, such as rating and serial plates.

This guide provides a technical overview of the properties and performance characteristics of **B-428**, drawing from available technical data sheets.

Material Composition and Properties

B-428 is a metallized polyester film featuring a permanent acrylic pressure-sensitive adhesive and a topcoat specifically formulated for thermal transfer printing.[1] The material is designed to produce labels with a matte, light gray finish, giving them an appearance similar to a rating or serial plate.[5]

Physical Properties:

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A summary of the typical physical properties of **B-428** is presented in the table below. These values are averages and should not be used for specification purposes.[4]

Property	Test Method	Average Result
Thickness		
- Substrate	ASTM D 1000	0.0034 inch (0.086 mm)
- Adhesive	ASTM D 1000	0.0010 inch (0.026 mm)
- Total	ASTM D 1000	0.0044 inch (0.112 mm)
Adhesion to:		
- Stainless Steel (20 min dwell)	ASTM D 1000	30 oz/in (33 N/100 mm)
- Stainless Steel (24 hr dwell)	ASTM D 1000	40 oz/in (43 N/100 mm)
- Polypropylene (20 min dwell)	ASTM D 1000	12 oz/in (13 N/100 mm)
- Polypropylene (24 hr dwell)	ASTM D 1000	20 oz/in (22 N/100 mm)
Tack	ASTM D 2979	28 oz (789 g)

Performance Characteristics

B-428 is engineered to be resistant to various environmental challenges, including solvents, temperature fluctuations, and UV exposure.[3][4][5]

Temperature Resistance:

Condition	Duration	Observation
High Service Temperature	30 days at 176°F (80°C)	No visible effect, but topcoat discoloration may occur at temperatures greater than 80°C.[1]
Low Service Temperature	30 days at -40°F (-40°C)	No visible effect.[1]

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Environmental Resistance:

Condition	Duration	Observation
Humidity Resistance	30 days at 100°F (37°C), 95% R.H.	No visible effect.[1]
UV Light Resistance	30 days in UV Sunlighter™ 100	No visible effect.[1]
Weatherability	30 days in Xenon Arc Weatherometer	Slight topcoat yellowing.[1]
Salt Fog Resistance	30 days in 5% salt fog	No visible effect.[1]

Experimental Protocols

The performance data presented is based on standardized testing procedures. The following outlines the general methodology for chemical resistance testing.

Chemical Resistance Testing Protocol:

- Sample Preparation: Samples are printed with a specified thermal transfer ribbon (e.g., Brady Series R4300) using a thermal transfer printer. The printed labels are then applied to aluminum panels and allowed to dwell for 24 hours at room temperature.[3][4][7]
- Immersion Cycling: The test consists of 5 cycles of 10-minute immersions in the specified chemical reagent, followed by 30-minute recovery periods.[3][4][7]
- Mechanical Abrasion: After the final immersion, the samples are rubbed 10 times with a cotton swab saturated with the test fluid.[3][4][7]
- Observation: The label stock and the printed image are visually inspected for any changes, such as discoloration, degradation, or print removal.[1]

A summary of the chemical resistance of **B-428** to various agents is provided in the table below.

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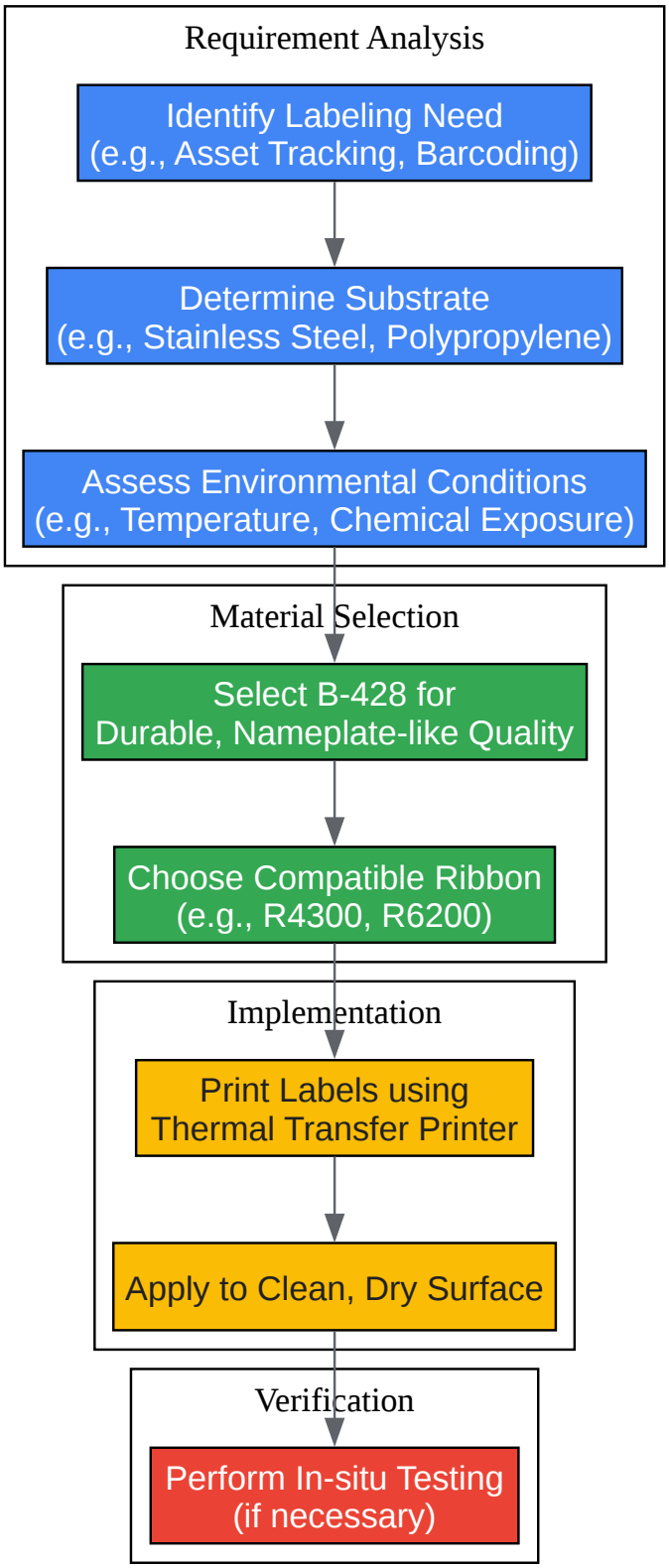
Chemical Reagent	Effect on Label Stock	Effect on Print
Methyl Ethyl Ketone	No visible effect	No visible effect
1,1,1-Trichloroethane	No visible effect	No visible effect
Toluene	No visible effect	No visible effect
Mineral Spirits	No visible effect	No visible effect
JP-8 Jet Fuel	No visible effect	No visible effect
SAE 20 WT Oil	No visible effect	No visible effect
Isopropyl Alcohol (IPA)	No visible effect	No visible effect
Deionized Water	No visible effect	No visible effect
3% Alconox® Detergent	No visible effect	No visible effect
10% Sulfuric Acid Solution	No visible effect	No visible effect
10% Sodium Hydroxide Solution	No visible effect	No visible effect

Results are based on testing with the Brady Series R4300 ribbon.[1]

Logical Workflow for Label Selection and Application

The decision-making process for utilizing **B-428** labels in a research or industrial setting can be visualized as a logical workflow.

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Label Selection and Application Workflow

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This diagram illustrates the process from identifying the labeling requirement to the final application and verification of the **B-428** label.

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References

- 1. lanshack.com [lanshack.com]
- 2. Brady B-428 Metallized Polyester Thermal Transfer Label Tape 76.20 mm (W) x 91.44 m (L) | Buy Online | Brady™ | Fisher Scientific [fishersci.fi]
- 3. farnell.com [farnell.com]
- 4. tds.bradyid.com [tds.bradyid.com]
- 5. Brady Part: THT-107-428 | 18838 | Metalized Solvent Resistant Matte Gray Polyester Label Tape for 3" Core Printers - 4" | BradyID.com [bradyid.com]
- 6. eis-inc.com [eis-inc.com]
- 7. B-428 Datasheet | DigiKey [digikey.com]
- 8. Brady B-428 Metallized Polyester Thermal Transfer Labels 25.4 mm | Buy Online | Brady™ | Fisher Scientific [fishersci.pt]
- 9. Brady B-428 Metallized Polyester Thermal Transfer Labels 50.8 mm | Buy Online | Brady™ | Fisher Scientific [fishersci.fi]
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